

# In-Depth Technical Guide: 2-(2-Aminothiazol-4-yl)-2-oxoacetic Acid

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** 2-(2-Aminothiazol-4-yl)-2-oxoacetic acid

**Cat. No.:** B109501

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## Introduction

**2-(2-Aminothiazol-4-yl)-2-oxoacetic acid** is a pivotal chemical intermediate, primarily recognized for its essential role in the synthesis of third-generation cephalosporin antibiotics, most notably Cefdinir. Its unique molecular structure, featuring a reactive aminothiazole ring and an  $\alpha$ -keto acid moiety, makes it a versatile building block in medicinal chemistry. This technical guide provides a comprehensive overview of its physicochemical properties, synthesis methodologies, and its significant applications in pharmaceutical development. The broader biological context of the 2-aminothiazole scaffold, to which this compound belongs, is also explored, highlighting the therapeutic potential of this chemical class.

## Physicochemical Properties

A clear understanding of the fundamental physicochemical properties of **2-(2-Aminothiazol-4-yl)-2-oxoacetic acid** is crucial for its application in synthesis and research. The following table summarizes its key identifiers and characteristics.

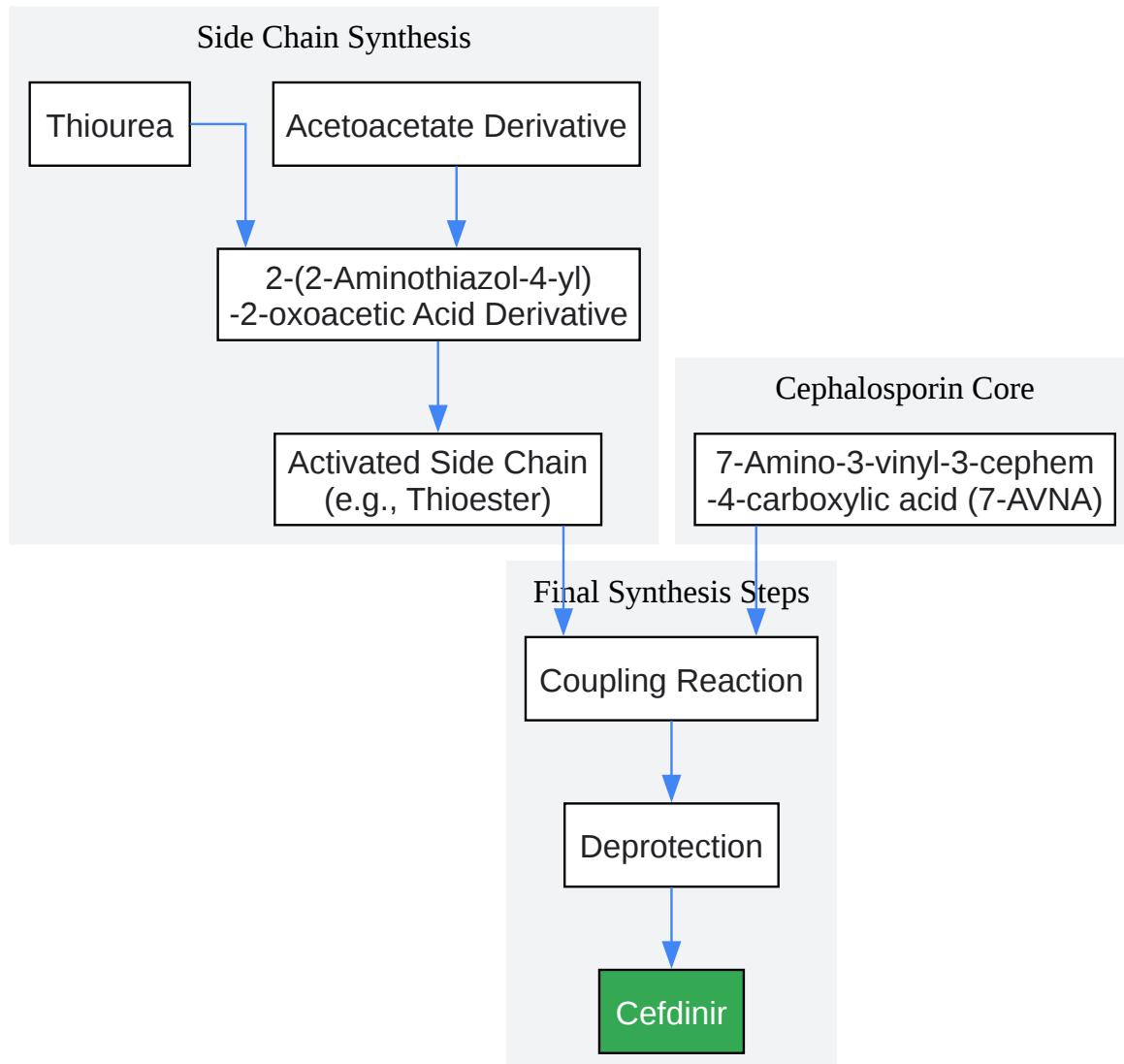
Property	Value	Reference
Molecular Weight	172.16 g/mol	<a href="#">[1]</a>
Molecular Formula	C <sub>5</sub> H <sub>4</sub> N <sub>2</sub> O <sub>3</sub> S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	73150-67-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Synonyms	Cefdinir Glyoxalic Analog	<a href="#">[5]</a>
Appearance	White to off-white crystalline solid	

## Core Application: Synthesis of Cefdinir

The primary application of **2-(2-Aminothiazol-4-yl)-2-oxoacetic acid** and its derivatives is in the synthesis of Cefdinir, a broad-spectrum oral antibiotic. The 2-aminothiazole moiety is a common feature in many advanced cephalosporins, contributing to their enhanced antibacterial activity.

## Synthetic Workflow Overview

The synthesis of Cefdinir from **2-(2-aminothiazol-4-yl)-2-oxoacetic acid** derivatives involves a multi-step process. A crucial step is the coupling of a protected form of the aminothiazole side chain with the 7-amino-3-vinyl-3-cephem-4-carboxylic acid (7-AVNA) core. The following diagram illustrates a generalized workflow.

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Generalized workflow for the synthesis of Cefdinir.

## Experimental Protocols: Synthesis of Related Intermediates

Detailed experimental protocols for the synthesis of **2-(2-aminothiazol-4-yl)-2-oxoacetic acid** itself are often proprietary. However, published methods for the synthesis of its close

derivatives, such as 2-(2-aminothiazol-4-yl)acetic acid hydrochloride, provide insight into the general synthetic strategy.

## Example Protocol: Synthesis of 2-(2-aminothiazol-4-yl)acetic acid hydrochloride

This method involves the reaction of thiourea with an appropriate acetoacetate derivative.

### Materials:

- Thiourea
- Ethyl 4-chloroacetoacetate
- Water
- Ammonia water
- Concentrated Hydrochloric Acid

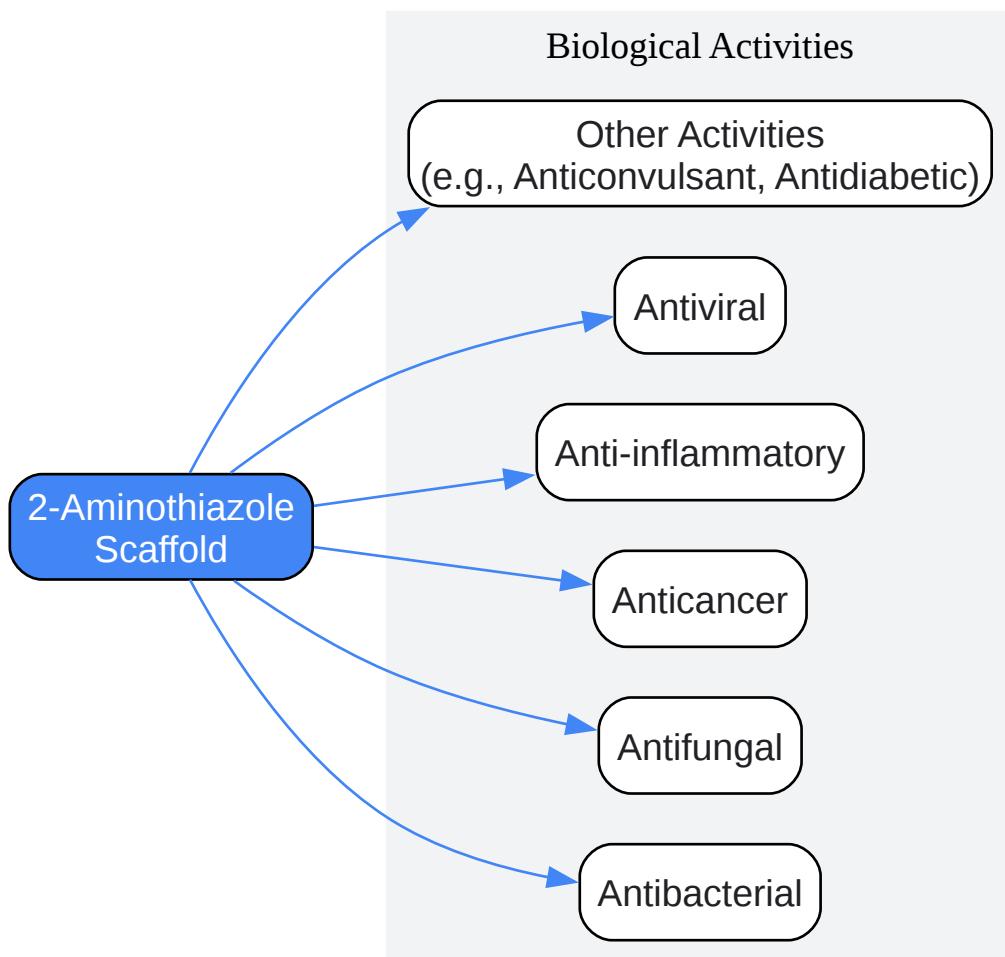
### Procedure:

- Suspend thiourea in water and cool the mixture to 0-3°C.[6]
- Slowly add ethyl 4-chloroacetoacetate to the suspension while maintaining the low temperature.[6]
- Stir the reaction mixture for several hours at the same temperature.[6]
- Adjust the pH to 7 with ammonia water to precipitate the intermediate compound.[6]
- Filter and collect the resulting white crystals.[6]
- Suspend the intermediate in cold concentrated hydrochloric acid to yield 2-(2-aminothiazol-4-yl)acetic acid hydrochloride.[6]

This process is valued for its use of water as a solvent, making it environmentally safer and cost-effective for industrial production.[6]

## Biological Activities of the 2-Aminothiazole Scaffold

While **2-(2-Aminothiazol-4-yl)-2-oxoacetic acid** is primarily a synthetic intermediate, the broader class of 2-aminothiazole derivatives exhibits a wide spectrum of biological activities. This makes the 2-aminothiazole scaffold a privileged structure in medicinal chemistry.



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Diverse biological activities of the 2-aminothiazole scaffold.

The diverse biological activities of 2-aminothiazole derivatives stem from their ability to interact with various biological targets. This has led to their investigation for the treatment of a wide range of diseases beyond bacterial infections.<sup>[7][8][9][10]</sup>

## Conclusion

**2-(2-Aminothiazol-4-yl)-2-oxoacetic acid** is a compound of significant industrial and research interest due to its indispensable role in the synthesis of vital cephalosporin antibiotics. While its direct biological applications are limited, the 2-aminothiazole core it possesses is a cornerstone in the development of a plethora of biologically active molecules. A thorough understanding of its properties and synthetic routes is essential for chemists and pharmaceutical scientists working on the development of new and improved therapeutic agents. The continued exploration of the 2-aminothiazole scaffold promises to yield novel drug candidates for a variety of diseases in the future.

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